

3-chlorocyclopentene CAS number and safety data sheet

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An In-depth Technical Guide to 3-Chlorocyclopentene

For researchers, scientists, and professionals in drug development, a thorough understanding of chemical reagents is paramount. This guide provides a comprehensive overview of **3-chlorocyclopentene**, a versatile intermediate in organic synthesis.

Chemical Identity

CAS Number: 96-40-2[1][2][3][4][5]

Molecular Formula: C₅H₇Cl[1][2][3][4]

Synonyms: 3-chloro-1-cyclopentene, 2-cyclopentenyl chloride[1][4]

Physicochemical Properties

The following table summarizes the key quantitative data for **3-chlorocyclopentene**.



| Property | Value | Source |
|------------------|---------------------------------|--------|
| Molecular Weight | 102.56 g/mol | [2][6] |
| Boiling Point | 120.7 °C at 760 mmHg | [3][7] |
| Density | 1.05 g/cm ³ at 25 °C | [3][7] |
| Flash Point | 8.7 °C | [3][4] |
| Refractive Index | 1.483 at 20 °C | [3][7] |
| Vapor Pressure | 18.1 mmHg at 25°C | [3][4] |

Safety Data Sheet (SDS) Summary

Hazard Identification:

- **3-Chlorocyclopentene** is a hazardous substance with the following classifications:
- Flammable Liquid: It is a highly flammable liquid and vapor (H225).[6]
- Skin Irritant: Causes skin irritation (H315).[6]
- Eye Irritant: Causes serious eye irritation (H319).[6]
- Respiratory Irritant: May cause respiratory irritation (H335).[6]
- Explosion Risk: It is unstable and may decompose explosively at room temperature.[1][7] When heated to decomposition, it emits toxic fumes of chloride.[1]

Handling and Storage:

- Storage: Store in a cool, well-ventilated warehouse in a sealed container, away from fire and oxidants.[7] It is recommended to use explosion-proof storage facilities.[7]
- Handling: Use in a well-ventilated area. Avoid breathing vapors or mist. Keep away from sources of ignition and prevent the buildup of electrostatic charge.[8]

First Aid Measures:



- Inhalation: If inhaled, move the person to fresh air. If not breathing, give artificial respiration and consult a physician.[8]
- Skin Contact: Wash off with soap and plenty of water. Consult a physician.[8]
- Eye Contact: Flush eyes with water as a precaution.[8]
- Ingestion: Do NOT induce vomiting.[8]

Experimental Protocols

1. Synthesis of **3-Chlorocyclopentene** from Cyclopentadiene

The primary industrial method for synthesizing **3-chlorocyclopentene** involves the direct halogenation of cyclopentadiene.[2]

- Starting Material: Cyclopentadiene is typically obtained through the thermal depolymerization of its dimer, dicyclopentadiene.[2]
- Reaction: Hydrogen chloride is added to cyclopentadiene. This is an electrophilic addition
 reaction where the double bond of the cyclopentadiene attacks the hydrogen of the HCI,
 forming a carbocation intermediate. The chloride ion then attacks the carbocation to form 3chlorocyclopentene.

Caption: Synthesis of **3-Chlorocyclopentene**.

- 2. Application in Polymer Synthesis: Cationic Polymerization of Isobutene
- **3-Chlorocyclopentene** is utilized as an initiator in the quasi-living cationic polymerization of isobutene.[3][4] This method allows for the controlled synthesis of polymers with specific molecular weights and architectures.[4]
- Initiation: **3-Chlorocyclopentene** acts as a source of carbocations, which initiates the polymerization of isobutene monomers.
- Propagation: The carbocationic chain end propagates by adding isobutene monomers.



 Controlled Polymerization: The "quasi-living" nature of this polymerization allows for the formation of polyisobutene with a narrow molecular weight distribution.

Applications in Research and Development

Beyond polymer science, **3-chlorocyclopentene** serves as a valuable building block in the synthesis of various organic compounds.[4] Its bifunctionality, possessing both a reactive chlorine atom and a double bond, enables a wide range of chemical transformations, including:

- Nucleophilic substitution reactions at the chlorinated carbon.
- Electrophilic addition reactions across the double bond.[7]

These reactive sites make it a useful intermediate in the synthesis of pharmaceuticals, agrochemicals, and other fine chemicals.[4][7] For example, it can be used to introduce cyclopentene structures into larger molecules.[7]

Caption: Applications of **3-Chlorocyclopentene**.

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